

Essential Safety and Handling Guide for 9-(2-Phosphonomethoxypropyl)adenine (Tenofovir)

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Compound of Interest

Compound Name:	9-(2-Phosphonomethoxypropyl)adenine
Cat. No.:	B035550

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **9-(2-Phosphonomethoxypropyl)adenine**, also known as Tenofovir. The following procedures are designed to ensure the safe handling, use, and disposal of this substance in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

9-(2-Phosphonomethoxypropyl)adenine is a potent antiviral compound that requires careful handling to avoid exposure. The primary hazards include serious eye damage, harm if swallowed, and potential for organ damage through prolonged or repeated exposure.^[1] Adherence to the following personal protective equipment (PPE) guidelines is mandatory.

Personal Protective Equipment (PPE)	Specification	Purpose
Eye Protection	Safety glasses with side-shields conforming to EN166 or NIOSH-approved equipment.	To prevent contact with eyes, which can cause serious and severe eye damage. [1] [2] [3]
Hand Protection	Protective gloves (e.g., chemotherapy gloves tested to ASTM D6978 standard).	To prevent skin contact. Although generally not an irritant, gloves minimize exposure. [4] [5]
Body Protection	Impervious clothing, such as a long-sleeved laboratory coat that closes in the back.	To protect skin from accidental spills. [3] [4]
Respiratory Protection	A suitable respirator should be used if dust formation is likely or if not handled in a containment primary engineering control.	To prevent inhalation of the powder.

Safe Handling and Operational Protocol

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Wear appropriate PPE, including gloves, when handling the container.
- Store the compound in a tightly closed container in a dry and well-ventilated place.[\[2\]](#) For maintaining product quality, refrigeration is recommended.[\[2\]](#)
- Keep away from strong oxidizing agents.[\[2\]](#)

2. Preparation and Use:

- Handle the substance in a designated area, such as a chemical fume hood or a containment primary engineering control, to avoid dust formation and inhalation.[2]
- Ensure adequate ventilation.[4]
- Do not eat, drink, or smoke in the handling area.[3]
- For oral powder formulations, use the provided dosing scoop to measure the required amount. Mix the powder with soft foods that can be swallowed without chewing, such as applesauce or yogurt. Do not mix with liquid, as the powder may float.[6][7]
- Wash hands thoroughly after handling.[3]

3. First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[2][8]
- After skin contact: Wash off immediately with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[8]
- After inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician.[4][8]
- After ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[4][8]

Disposal Plan

All waste containing **9-(2-Phosphonomethoxypropyl)adenine** must be treated as hazardous waste.

1. Waste Segregation:

- Segregate all contaminated materials, including unused product, contaminated gloves, wipes, and containers, from regular laboratory waste.

2. Waste Containers:

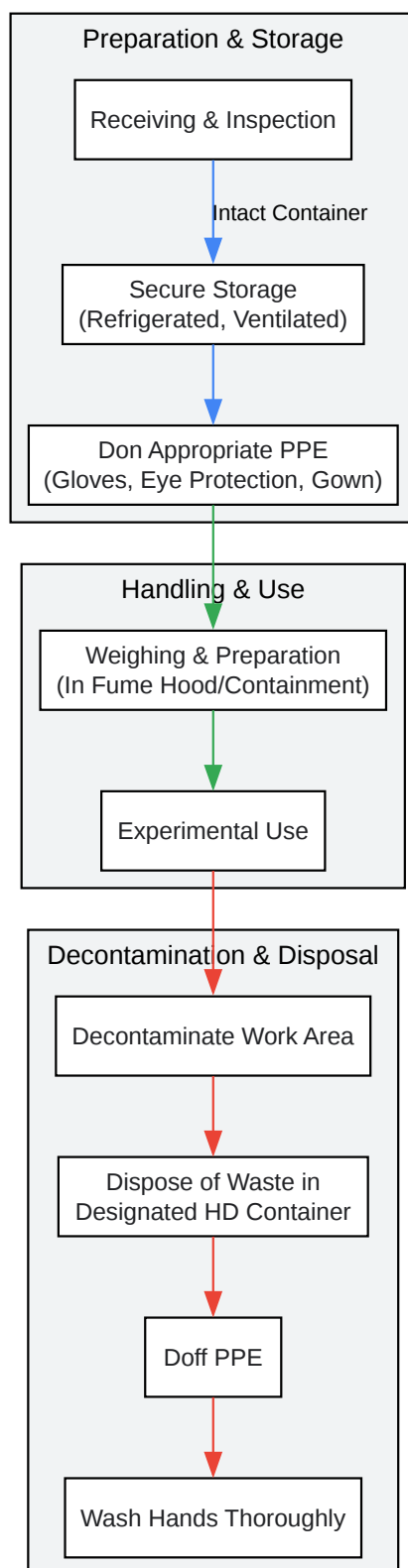
- Dispose of all waste in a dedicated, clearly labeled hazardous drug (HD) waste container.

3. Disposal Procedure:

- Trace Waste: Items with trace amounts of the compound (e.g., empty containers, used gloves) should be disposed of in the NIOSH HD waste container.
- Unused Product: Unused or expired medication should be sent to a licensed pharmaceutical waste disposal company or returned to the pharmaceutical returns vendor.^[9] Do not flush down the drain or dispose of in regular trash.^[9]
- Follow all federal, state, and local regulations for hazardous waste disposal.

Workflow for Handling 9-(2-Phosphonomethoxypropyl)adenine

The following diagram illustrates the standard operational workflow for handling **9-(2-Phosphonomethoxypropyl)adenine** in a laboratory setting.



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Caption: Standard workflow for handling **9-(2-Phosphonomethoxypropyl)adenine**.

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